Application Notes and Protocols for In Vitro Characterization of SSTR4 Agonists

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Compound of Interest

Compound Name: *SSTR4 agonist 4*

Cat. No.: *B12429024*

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This document provides detailed application notes and protocols for a suite of in vitro assays designed to characterize the pharmacological properties of Somatostatin Receptor 4 (SSTR4) agonists. The included methodologies cover receptor binding, downstream signaling pathways, and regulatory interactions.

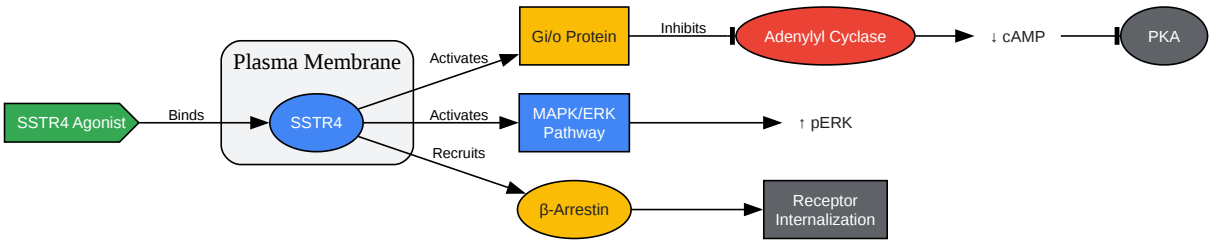
Introduction to SSTR4

The Somatostatin Receptor 4 (SSTR4) is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand somatostatin, primarily couples to Gi/o proteins. This coupling leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. SSTR4 activation can also modulate other signaling pathways, including the mitogen-activated protein kinase (MAPK/ERK) cascade and β-arrestin recruitment, which can lead to receptor desensitization and internalization. Due to its role in various physiological processes, SSTR4 is a promising therapeutic target for a range of disorders.

SSTR4 Signaling Pathways

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Activation of SSTR4 by an agonist initiates a cascade of intracellular events. The primary signaling pathway involves the inhibition of adenylyl cyclase, leading to a reduction in cAMP levels. Additionally, SSTR4 activation can trigger the phosphorylation of Extracellular signal-Regulated Kinase (ERK) and the recruitment of β-arrestin.



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Figure 1: SSTR4 signaling pathways.

Data Presentation: Potency and Affinity of SSTR4 Agonists

The following tables summarize the in vitro pharmacological data for various SSTR4 agonists.

Table 1: Agonist Potency in Functional Assays

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Compound	Assay Type	Cell Line	EC50 (nM)	Reference
J-2156	cAMP Inhibition	H4 (human SSTR4)	0.05	[1]
J-2156	cAMP Inhibition	H4 (rat SSTR4)	0.07	[1]
NNC 26-9100	[35S]GTPγS Binding	CHO (SSTR4)	2	[1]
Compound 1	[35S]GTPγS Binding	CHO (SSTR4)	37	[2]
Compound 2	[35S]GTPγS Binding	CHO (SSTR4)	66	[2]
Compound 3	[35S]GTPγS Binding	CHO (SSTR4)	149	
Compound 4	[35S]GTPγS Binding	CHO (SSTR4)	70	
Exemplified Compound	cAMP Assay	Flp-In-CHO (SSTR4)	0.228	
Consomatin Fj1	β-arrestin Recruitment	PRESTO-Tango	22	
Somatostatin-14	β-arrestin Recruitment	PRESTO-Tango	-	
Octreotide	cAMP Inhibition	GH12C1 (Sstr2A)	0.6	
SOM230	cAMP Inhibition	GH12C1 (Sstr2A)	58	

Table 2: Ligand Affinity in Radioligand Binding Assays

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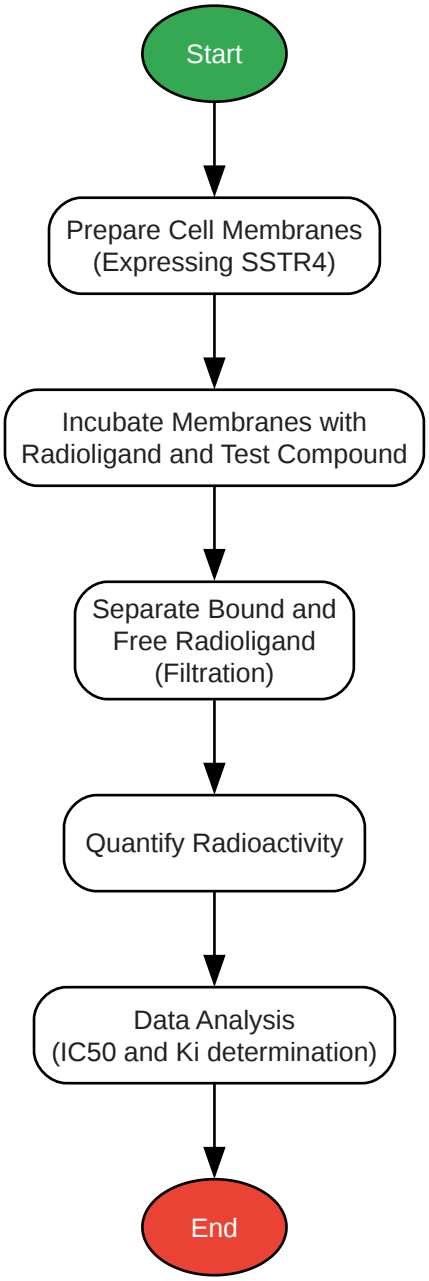
Compound	Radioligand	Preparation	Ki (nM)	Reference
NNC 26-9100	-	-	6	
Cortistatin-29	-	-	3.0	
Somatostatin-14	[125I]Tyr11-somatostatin-14	-	1.4 (IC50)	
Somatostatin-28	[125I]Tyr11-somatostatin-14	-	6.7 (IC50)	
[D-Trp8]somatostatin	[125I]Tyr11-somatostatin-14	-	6.8 (IC50)	
BIM 23056	[125I]Tyr11-somatostatin-14	-	100 (IC50)	

Experimental Protocols

Radioligand Binding Assay

This protocol is for determining the binding affinity of a test compound to the SSTR4 receptor by measuring its ability to compete with a radiolabeled ligand.

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Figure 2: Radioligand binding assay workflow.

Materials:

- Cells or tissues expressing SSTR4
- Lysis Buffer: 50mM Tris-HCl, 5 mM MgCl2, 5 mM EDTA, protease inhibitor cocktail

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- Binding Buffer: 50 mM Tris, 5 mM MgCl2, 0.1 mM EDTA, pH 7.4
- Radioligand: [125I]Tyr11-somatostatin-14
- Non-specific competitor: 1 µM Somatostatin-14
- Test compounds
- 96-well plates
- Filter mats (e.g., GF/C filters pre-soaked in 0.3% PEI)
- Scintillation cocktail
- Scintillation counter

Procedure:

- Membrane Preparation:
  1. Homogenize cells or tissues in ice-cold Lysis Buffer.
  2. Centrifuge at 1,000 x g for 3 minutes to remove large debris.
  3. Centrifuge the supernatant at 20,000 x g for 10 minutes at 4°C to pellet membranes.
  4. Resuspend the pellet in fresh Lysis Buffer and repeat the centrifugation.
  5. Resuspend the final pellet in Binding Buffer containing 10% sucrose and store at -80°C.
  6. Determine protein concentration using a BCA assay.
- Binding Assay:
  1. On the day of the assay, thaw the membrane preparation and resuspend in Binding Buffer.
  2. In a 96-well plate, add in the following order:

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- 50 µL of Binding Buffer (for total binding) or 1 µM Somatostatin-14 (for non-specific binding) or test compound at various concentrations.
- 50 µL of radioligand (e.g., 0.1 nM [125I]Tyr11-somatostatin-14).
- 150 µL of membrane preparation (3-120 µg protein).

3. Incubate the plate at room temperature for 120 minutes with gentle agitation.

- Filtration and Counting:

1. Terminate the incubation by rapid filtration through the pre-soaked filter mats using a cell harvester.
2. Wash the filters four times with ice-cold wash buffer.
3. Dry the filters for 30 minutes at 50°C.
4. Add scintillation cocktail and count the radioactivity using a scintillation counter.

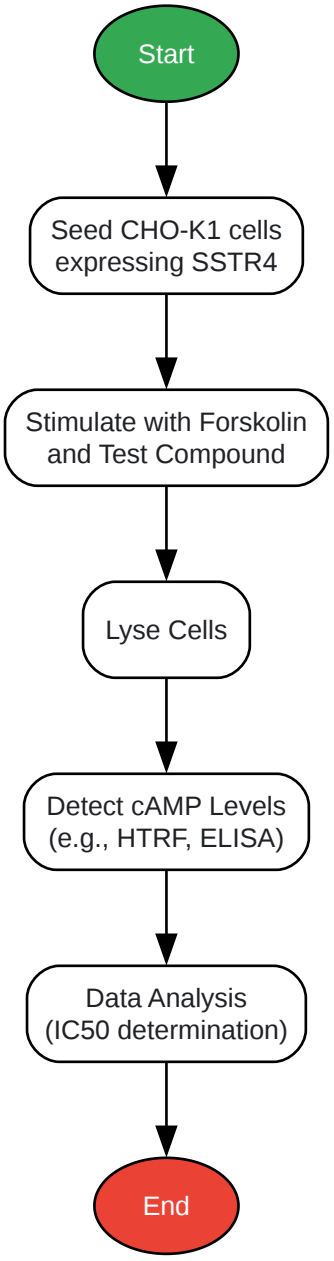
- Data Analysis:

1. Subtract non-specific binding from total binding to obtain specific binding.
2. Plot specific binding as a function of the log concentration of the test compound.
3. Determine the IC50 value using non-linear regression.
4. Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + ([L]/Kd)), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

cAMP Inhibition Assay

This protocol describes a method to measure the ability of SSTR4 agonists to inhibit adenylyl cyclase activity, leading to a decrease in intracellular cAMP levels. This is a common functional assay for Gi-coupled receptors.

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Figure 3: cAMP inhibition assay workflow.

Materials:

- CHO-K1 cells stably expressing human SSTR4
- Cell culture medium (e.g., Ham's F-12, 10% FBS)
- Stimulation Buffer (e.g., HBSS, 5 mM HEPES, 0.1% BSA, 0.5 mM IBMX, pH 7.4)

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- Forskolin
- Test compounds
- cAMP detection kit (e.g., HTRF, ELISA, or enzyme fragment complementation-based)
- 96-well or 384-well plates

Procedure:

- Cell Culture and Plating:
  1. Culture CHO-K1-SSTR4 cells in appropriate media.
  2. Harvest cells and resuspend in Stimulation Buffer.
  3. Plate cells into a 96-well or 384-well plate at a density of 500-3,000 cells per well.
- Compound Addition and Stimulation:
  1. Prepare serial dilutions of the test compounds in Stimulation Buffer.
  2. Add the test compounds to the cell plate.
  3. Add a fixed concentration of forskolin to all wells (except for the basal control) to stimulate adenylyl cyclase. The final concentration of forskolin should be optimized to produce a submaximal cAMP response.
  4. Incubate the plate at room temperature for 30 minutes.
- cAMP Detection:
  1. Following the incubation, lyse the cells (if required by the detection kit).
  2. Add the cAMP detection reagents according to the manufacturer's instructions.
  3. Incubate for the recommended time to allow for the detection reaction to occur.
  4. Read the plate on a suitable plate reader (e.g., for fluorescence or luminescence).

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- Data Analysis:

1. Normalize the data to the forskolin-stimulated control (0% inhibition) and the basal control (100% inhibition).

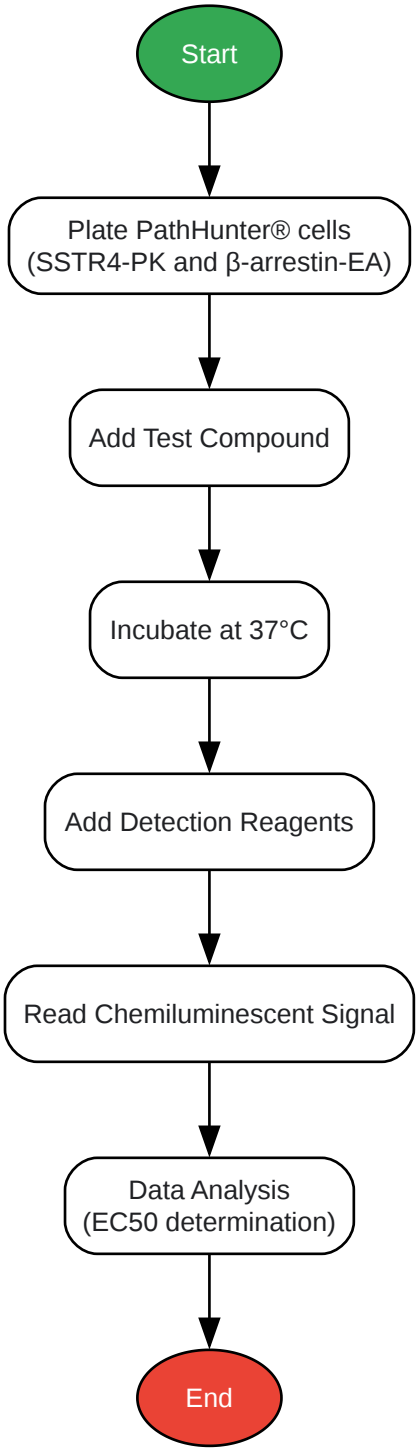
2. Plot the percentage of inhibition as a function of the log concentration of the test compound.

3. Determine the IC50 value using non-linear regression.

β-Arrestin Recruitment Assay

This protocol outlines the general procedure for a β-arrestin recruitment assay, often performed using commercially available kits such as the PathHunter® assay. This assay measures the interaction between SSTR4 and β-arrestin upon agonist stimulation.

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Figure 4: β-arrestin recruitment assay workflow.

Materials (based on PathHunter® eXpress Assay):

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- PathHunter® eXpress SSTR4 CHO-K1 β-Arrestin GPCR Assay kit (containing cryopreserved cells, cell plating media, detection reagent, and assay plates)
- Test compounds

Procedure (General):

- Cell Plating:
  1. Thaw the cryopreserved PathHunter® cells according to the manufacturer's protocol.
  2. Plate the cells in the provided assay plates using the supplied cell plating media.
  3. Incubate the plates as recommended by the manufacturer.
- Compound Addition:
  1. Prepare serial dilutions of the test compounds.
  2. Add the test compounds to the cell plate.
- Incubation:
  1. Incubate the plates for a specified time (e.g., 90 minutes) at 37°C.
- Detection:
  1. Prepare the detection reagent according to the kit instructions.
  2. Add the detection reagent to each well.
  3. Incubate at room temperature for a specified time (e.g., 60 minutes).
- Signal Reading and Data Analysis:
  1. Read the chemiluminescent signal using a plate reader.
  2. Plot the signal as a function of the log concentration of the test compound.

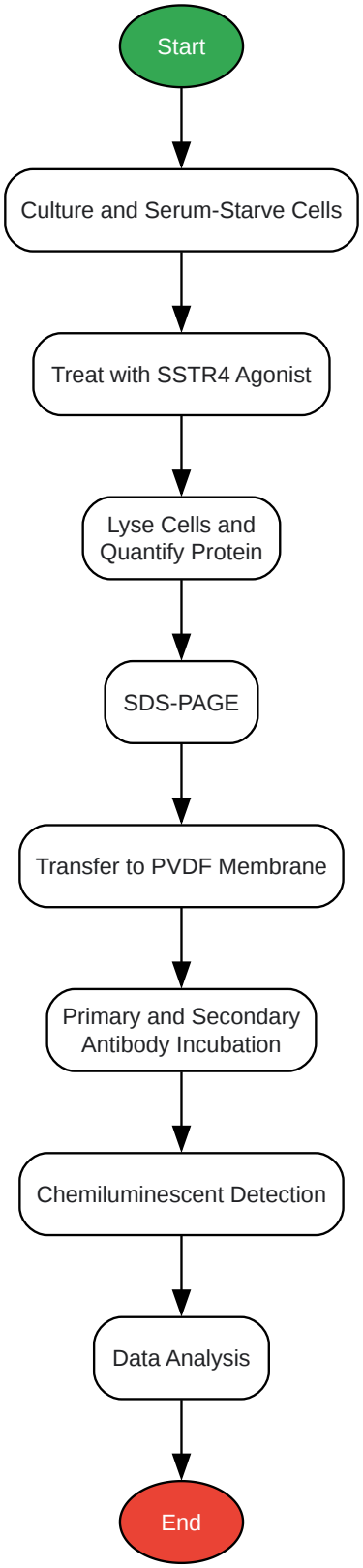
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3. Determine the EC50 value using non-linear regression.

ERK Phosphorylation Assay (Western Blot)

This protocol describes the detection of SSTR4 agonist-induced ERK1/2 phosphorylation using Western blotting.

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Figure 5: ERK phosphorylation Western blot workflow.

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Materials:

- Cells expressing SSTR4 (e.g., CHO-K1 or HEK293)
- Cell culture medium
- Serum-free medium
- Test compounds
- Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-phospho-ERK1/2 (Thr202/Tyr204) and anti-total-ERK1/2
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Cell Culture and Treatment:

  1. Plate cells and grow to 70-80% confluency.

  2. Serum-starve the cells for 4-12 hours.

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3. Treat the cells with the SSTR4 agonist at various concentrations for a specific time (e.g., 5-15 minutes).

- Cell Lysis and Protein Quantification:

1. Wash the cells with ice-cold PBS.
2. Lyse the cells in Lysis Buffer on ice.
3. Clarify the lysates by centrifugation.
4. Determine the protein concentration of the supernatant using a BCA assay.

- SDS-PAGE and Western Blotting:

1. Denature protein samples by boiling in Laemmli buffer.
2. Separate the proteins by SDS-PAGE.
3. Transfer the proteins to a PVDF membrane.
4. Block the membrane with Blocking Buffer for 1 hour at room temperature.
5. Incubate the membrane with the anti-phospho-ERK1/2 primary antibody overnight at 4°C.
6. Wash the membrane with TBST.
7. Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
8. Wash the membrane with TBST.

- Detection and Analysis:

1. Incubate the membrane with ECL substrate.
2. Capture the chemiluminescent signal using an imaging system.
3. Strip the membrane and re-probe with the anti-total-ERK1/2 antibody as a loading control.

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4. Quantify the band intensities and normalize the phospho-ERK signal to the total-ERK signal.

5. Plot the normalized phospho-ERK signal as a function of agonist concentration to determine potency.

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